

4-Bromo-2-methoxyaniline physical properties

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Compound of Interest

Compound Name: 4-Bromo-2-methoxyaniline

Cat. No.: B048862

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An In-depth Technical Guide to the Physical Properties of 4-Bromo-2-methoxyaniline

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of a compound is fundamental. This guide provides a detailed overview of the core physical characteristics of **4-Bromo-2-methoxyaniline**, complete with experimental protocols and workflow visualizations.

Chemical Identity and Structure

4-Bromo-2-methoxyaniline, also known as 4-Bromo-o-anisidine or 2-Amino-5-bromoanisole, is an aromatic organic compound.^{[1][2]} Its structure consists of an aniline ring substituted with a bromine atom at position 4 and a methoxy group at position 2.

Identifier	Value
IUPAC Name	4-bromo-2-methoxyaniline ^[3]
Synonyms	4-Bromo-o-anisidine, 2-Amino-5-bromoanisole ^{[1][2]}
CAS Number	59557-91-4 ^{[1][2]}
Molecular Formula	C ₇ H ₈ BrNO ^{[1][2][3]}
Molecular Weight	202.05 g/mol ^{[1][2][3]}
InChI Key	WRFYIYOXJWKONR-UHFFFAOYSA-N
SMILES	COC1=C(C=CC(=C1)Br)N ^[3]

Core Physical Properties

The physical state and solubility of **4-Bromo-2-methoxyaniline** are critical for its handling, storage, and application in synthetic chemistry.

Property	Value / Description
Physical State (at 20°C)	Solid.[1] Appears as a white to light gray or light yellow powder/crystal.[1][2]
Melting Point	57.0 to 61.0 °C[1]; a reference value is 59 °C.[1][4]
Boiling Point	Data not readily available in provided search results.
Solubility	Soluble in Methanol.[1]
Purity (Typical)	>98.0% (as determined by Gas Chromatography)[1][2]
Storage	Recommended to be stored at room temperature in a cool, dark place (<15°C).[1]

Spectral Data

Spectroscopic data is essential for the structural confirmation and purity assessment of the compound.

Spectroscopy Type	Availability / Source
NMR	Structure confirmation by NMR is a standard specification.[1]
IR Spectra	FTIR and ATR-IR spectra are available from sources like Bio-Rad Laboratories, Inc.[3]
Mass Spectrometry	GC-MS data is available.[3]
Raman Spectra	FT-Raman spectra are available.[3]

Experimental Protocols

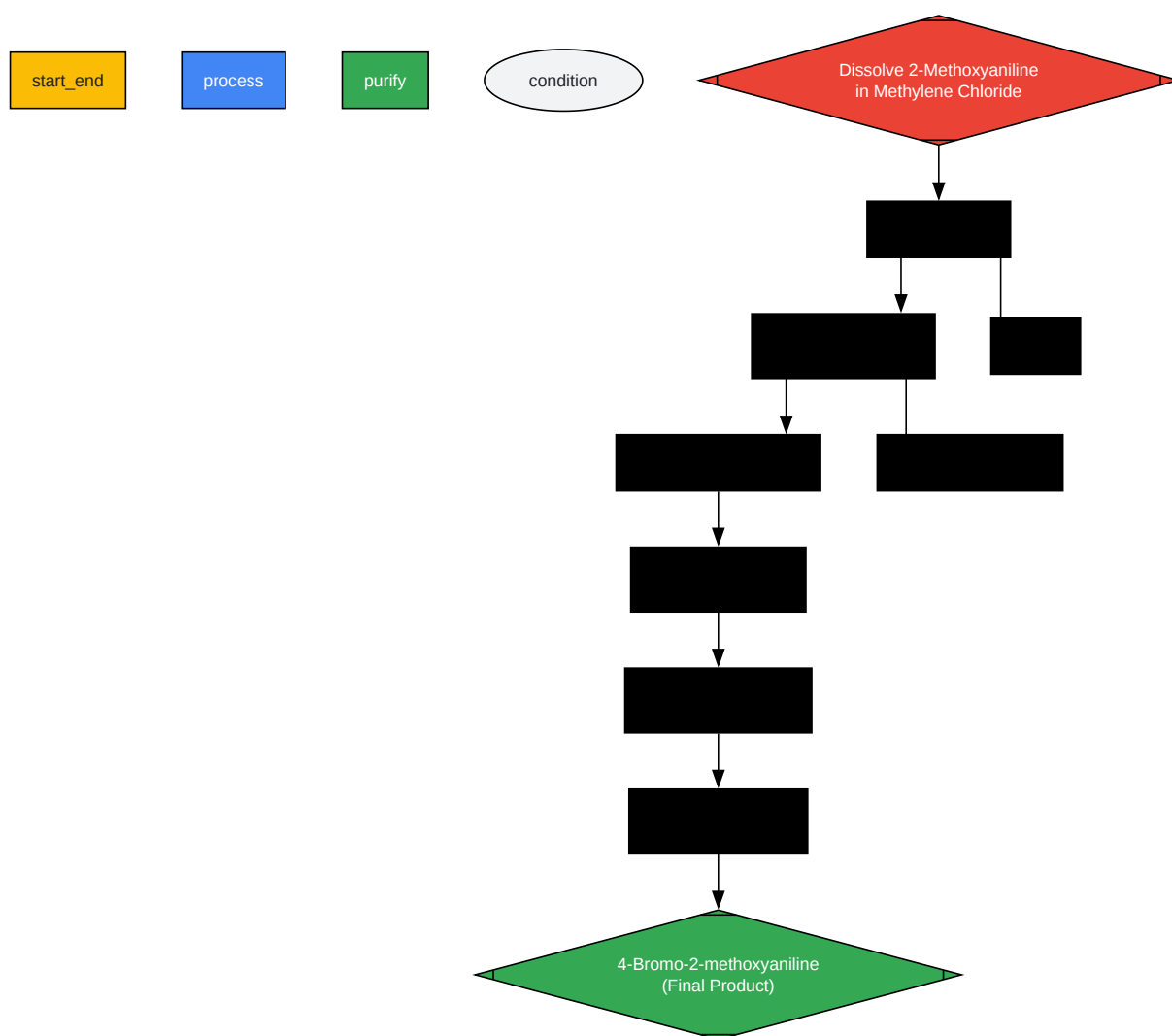
Detailed methodologies for determining the key physical properties are outlined below.

Synthesis of 4-Bromo-2-methoxyaniline

A reported synthesis protocol involves the bromination of 2-methoxyaniline.[\[5\]](#)

Methodology:

- Dissolve 2-methoxyaniline (o-anisidine) (15 g, 0.122 mol) in 250 ml of methylene chloride.[\[5\]](#)
- Chill the solution to -10°C.[\[5\]](#)
- Slowly add 2,4,4,6-tetrabromo-2,5-cyclohexadienone (50 g, 0.122 mol), ensuring the temperature remains below -5°C.[\[5\]](#)
- Allow the reaction mixture to warm to room temperature.[\[5\]](#)
- Wash the solution sequentially with 2N sodium hydroxide (2 x 75 ml) and water (2 x 25 ml).[\[5\]](#)
- Dry the organic layer over magnesium sulfate and evaporate to dryness.[\[5\]](#)
- Purify the crude product using a silica gel column, eluting with methylene chloride to yield the final product.[\[5\]](#)



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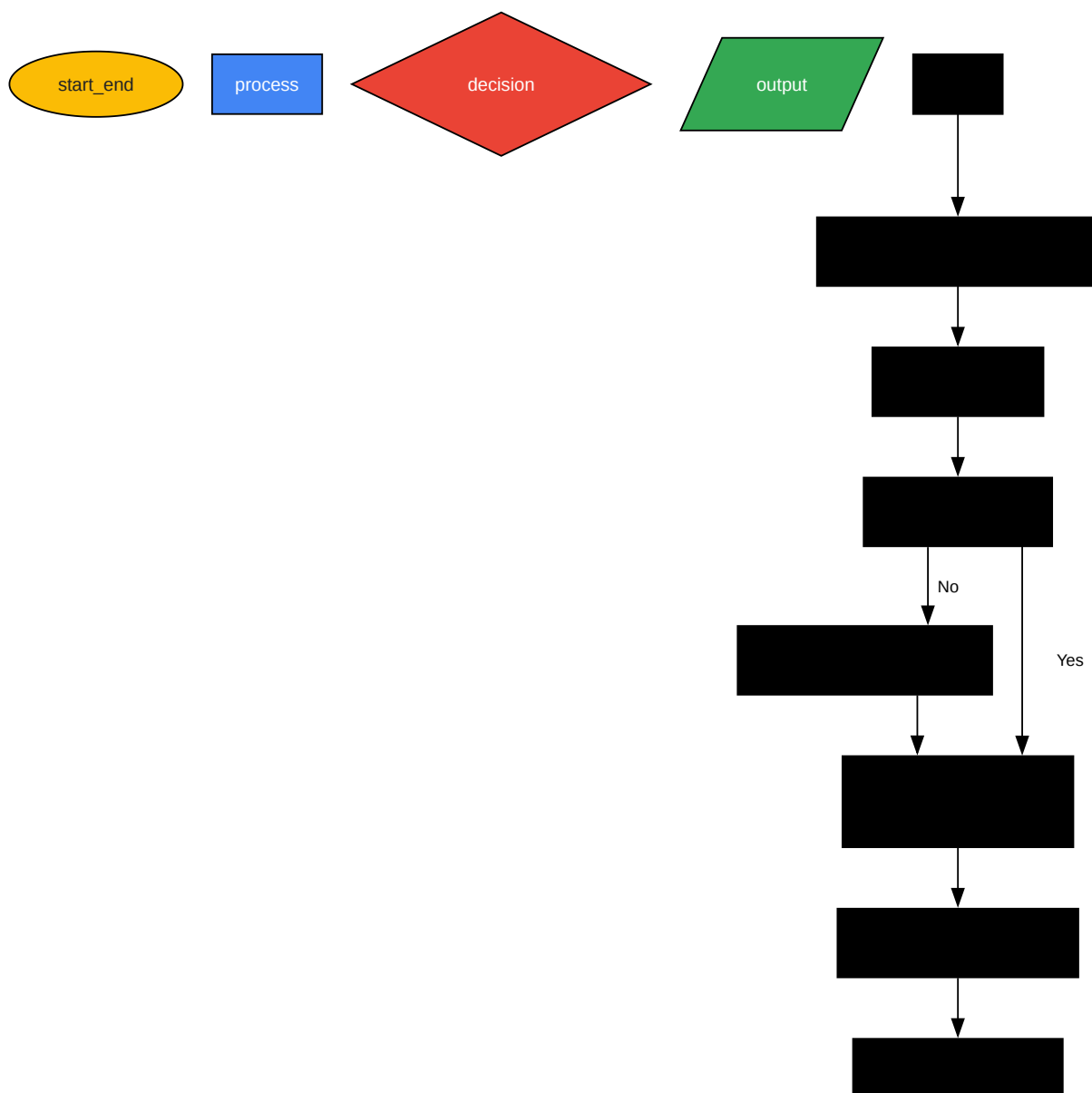
Synthesis Workflow for **4-Bromo-2-methoxyaniline**.

Melting Point Determination

The melting point is a crucial indicator of purity.^[6] A pure substance typically exhibits a sharp melting range of one to two degrees.^[6]

Methodology (Capillary Method):

- **Sample Preparation:** Place a small amount of the dry solid into a capillary tube and pack it down to the sealed end, aiming for a height of about 1/16 inch or 3 mm.^{[6][7]}
- **Apparatus Setup:** Place the capillary tube into the heating block of a melting point apparatus.^{[7][8]}
- **Approximate Determination (if unknown):** If the melting point is unknown, perform a rapid heating run (10-20°C per minute) to find an approximate range.^[7]
- **Accurate Determination:** For a precise measurement, start heating at a slow rate (e.g., 2°C per minute) from a temperature about 15-20°C below the expected melting point.^{[7][8]}
- **Recording:** Record the temperature at which the first drop of liquid appears (start of melting) and the temperature at which the entire sample becomes a transparent liquid (end of melting).^[8] This range is the melting point.



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Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[9]

Methodology (Thiele Tube Method):

- Place a few milliliters of the liquid into a small test tube.^[10]
- Insert a capillary tube, sealed at one end, into the test tube with the open end down.^[11]
- Attach the test tube to a thermometer and place the assembly in a Thiele tube containing mineral oil.^[12]
- Heat the side arm of the Thiele tube gently.^{[11][12]}
- Observe for a continuous and rapid stream of bubbles emerging from the capillary tube.^[11]
- Remove the heat and allow the apparatus to cool.^[12]
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^{[11][12]}

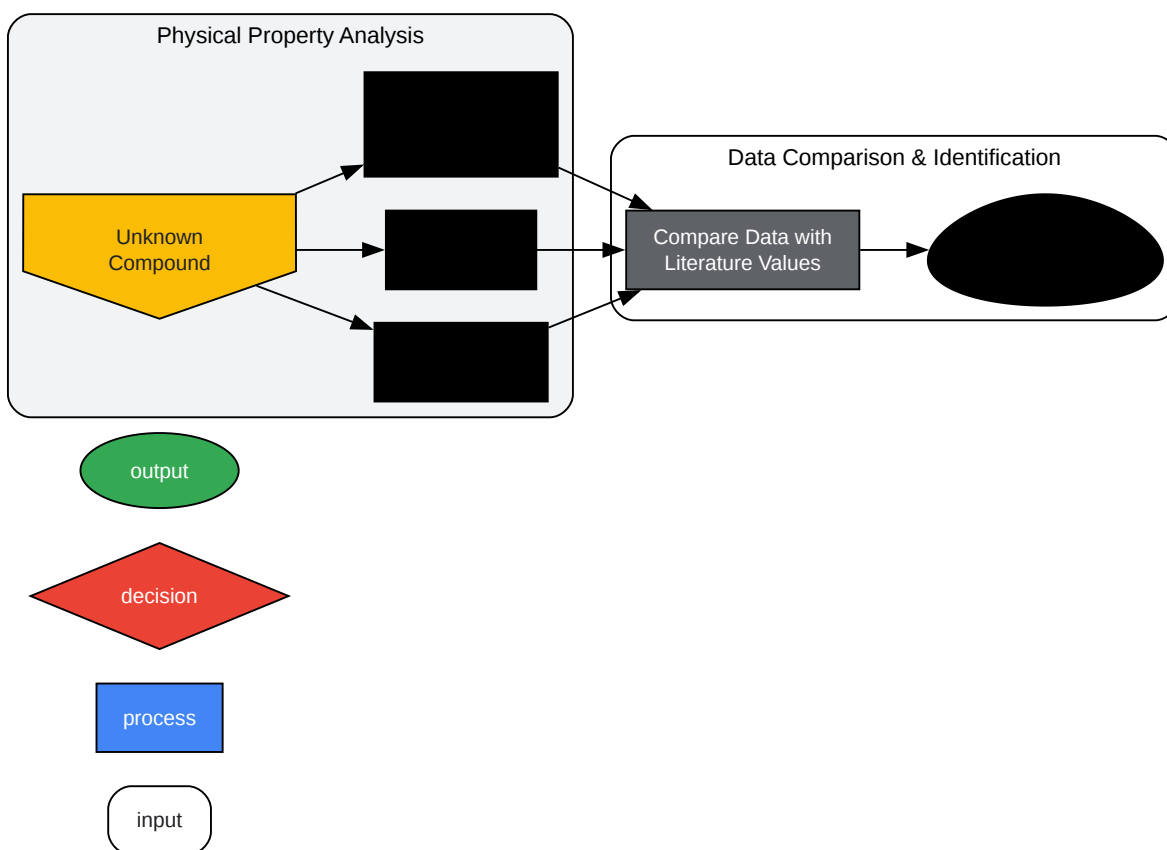
Solubility Determination

Solubility tests can help classify a compound and suggest the presence of certain functional groups.^{[13][14]}

Methodology (Qualitative):

- Add a small, measured amount of the solute (e.g., a few milligrams) to a test tube or vial.^[15]
- Add a small volume of the chosen solvent (e.g., 1 mL of methanol) to the tube.^[15]
- Agitate or shake the mixture thoroughly to facilitate dissolution.^[15]
- Observe if the solid completely dissolves. If it does not, incrementally add more solvent while continuing to agitate until the solid is fully dissolved or it becomes clear that it is insoluble.^[15]

- The presence of basic (-NH_2) or acidic functional groups in water-soluble compounds can be indicated by testing the solution's pH.[14] An amine like **4-Bromo-2-methoxyaniline** would be expected to be basic.[14]



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Logical Workflow for Compound Identification.

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